

Comprehensive Disposal Protocol for 3-(2-Bromophenyl)prop-2-yn-1-ol

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Compound of Interest

Compound Name: 3-(2-Bromophenyl)prop-2-yn-1-ol

Cat. No.: B053771

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For Immediate Reference: Essential Safety and Disposal Information

This guide provides detailed operational and disposal procedures for **3-(2-Bromophenyl)prop-2-yn-1-ol** (CAS No. 116509-98-9), tailored for researchers, scientists, and professionals in drug development. The following protocols are designed to ensure the safe handling and disposal of this hazardous chemical, fostering a secure laboratory environment.

Chemical and Physical Properties

While a comprehensive, officially published Safety Data Sheet (SDS) for **3-(2-Bromophenyl)prop-2-yn-1-ol** is not readily available, the following data has been compiled from chemical supplier information and extrapolated from structurally similar compounds. It is imperative to handle this compound with the assumption that it possesses significant hazards.

Property	Value
CAS Number	116509-98-9
Molecular Formula	C ₉ H ₇ BrO
Molecular Weight	211.06 g/mol
Physical State	Assumed to be a solid or liquid
Storage	Sealed in a dry place at 2-8°C
Known Hazards	Likely skin and eye irritant. ^{[1][2][3]} Shipped as a hazardous material.

Experimental Protocols: Proper Disposal Procedure

The proper disposal of **3-(2-Bromophenyl)prop-2-yn-1-ol** is critical to ensure laboratory and environmental safety. The following step-by-step procedure should be strictly adhered to. This protocol is based on established best practices for the disposal of brominated organic compounds.

Step 1: Personal Protective Equipment (PPE)

Before handling the chemical for disposal, ensure the following PPE is worn:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety goggles and a face shield.^[4]
- Lab Coat: A flame-retardant lab coat.
- Respiratory Protection: If there is a risk of generating dust or aerosols, use a NIOSH-approved respirator.^[1]

Step 2: Waste Segregation and Collection

- Original Container: Whenever possible, leave the chemical in its original container.

- **Waste Labeling:** Clearly label the waste container as "Hazardous Waste: **3-(2-Bromophenyl)prop-2-yn-1-ol**". Include the date of disposal.
- **No Mixing:** Do not mix **3-(2-Bromophenyl)prop-2-yn-1-ol** with other waste streams.

Step 3: Neutralization (if applicable and trained)

- For small residual amounts, neutralization may be an option for trained personnel in a controlled environment. Bromine-containing compounds can sometimes be neutralized with a reducing agent like sodium bisulfite or sodium thiosulfate.^[5] However, this should only be performed by experienced chemists with a full understanding of the reaction, as it can generate heat and other hazardous byproducts.

Step 4: Storage Pending Disposal

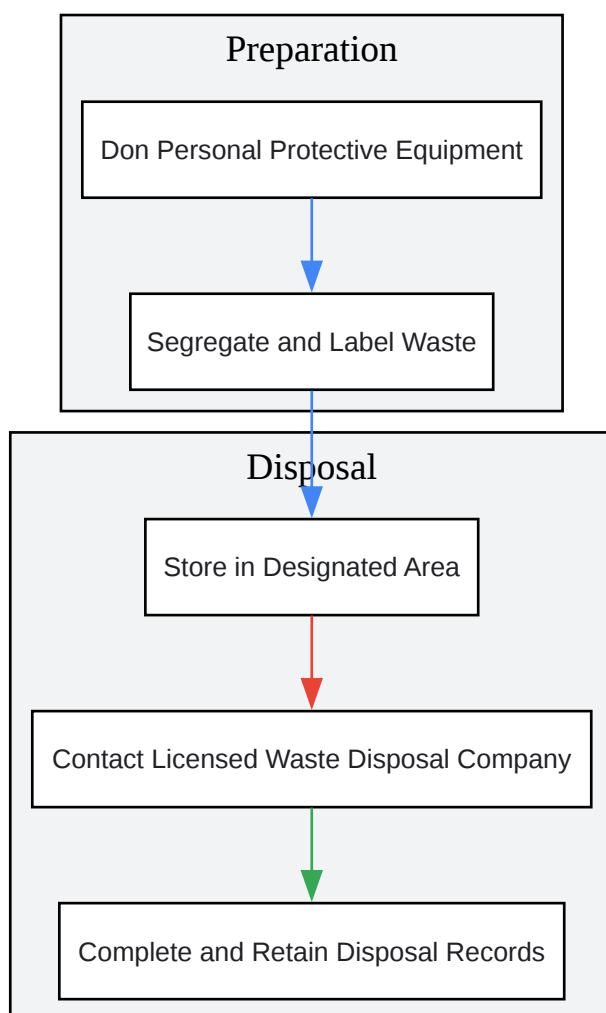
- **Secondary Containment:** Store the labeled waste container in a designated, well-ventilated hazardous waste accumulation area.
- **Segregation:** Keep it segregated from incompatible materials, such as strong oxidizing agents.

Step 5: Professional Disposal

- **Licensed Waste Carrier:** Arrange for the collection and disposal of the hazardous waste by a licensed and approved waste disposal company.^{[1][3][6]}
- **Regulatory Compliance:** Ensure that the disposal method complies with all local, regional, and national hazardous waste regulations.^[7] The waste generator is responsible for correctly classifying the waste.^[7]
- **Documentation:** Maintain all records of the waste disposal, including manifests and certificates of destruction.

Visualizing the Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **3-(2-Bromophenyl)prop-2-yn-1-ol**.



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